

Application Notes and Protocols for Acid Red 315 in Leather Dyeing Research

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Compound of Interest

Compound Name: Acid Red 315

Cat. No.: B1172132

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Acid Red 315** (CAS No: 12220-47-2) is a monosulfonate 1:2 metal complex azo dye utilized in the dyeing of various protein-based materials, including leather, wool, silk, and nylon.[1][2][3] Its chemical structure lends itself to forming strong ionic bonds with the positively charged collagen fibers of chrome-tanned leather under acidic conditions, resulting in a distinct yellow-light red hue.[1][4][5] Acid dyes are favored in the leather industry for their ability to penetrate the substrate, providing even and consistent coloration.[6] This document provides a comprehensive protocol for the application of **Acid Red 315** in a research setting, outlining experimental procedures, data collection parameters, and methods for evaluating dyeing efficacy.

I. Quantitative Data Presentation

Effective research requires systematic evaluation of dyeing parameters. The following tables serve as templates for recording and comparing experimental data.

Table 1: Experimental Dyeing Parameters for **Acid Red 315**

Parameter	Variable Range	Purpose
Dye Concentration (% owf*)	0.5% - 5.0%	To determine optimal color depth and intensity.
pH (Penetration Phase)	5.5 - 7.0	To control the initial diffusion of the dye into the leather substrate. [7]
pH (Fixation Phase)	3.5 - 4.5	To facilitate ionic bond formation between the anionic dye and cationic leather fibers. [7]
Temperature	40°C - 60°C	To influence dye solubility, diffusion rate, and reaction kinetics. [8]
Time (Penetration)	30 - 90 min	To ensure complete and even penetration of the dye.
Time (Fixation)	30 - 60 min	To maximize the exhaustion of the dye from the bath onto the leather.
Formic Acid (% owf*)	1.0% - 4.0%	Used in intervals to gradually lower the pH for controlled fixation. [9]
Leveling Agent (% owf*)	0.5% - 2.0%	To promote uniform dye distribution and prevent rapid, unlevel fixation.

% owf: on weight of fur/leather

Table 2: Evaluation of Color Fastness Properties

Fastness Test	Standard Method	Result (Grey Scale Rating 1-5)	Description
Fastness to Rubbing (Dry)	ISO 11640 / IUF 450		Assesses color transfer to a dry cloth under friction. [10]
Fastness to Rubbing (Wet)	ISO 11640 / IUF 450		Assesses color transfer to a wet cloth under friction. [10]
Fastness to Light (Xenon Arc)	ISO 105-B02 / IUF 402		Measures color fading upon exposure to a standardized light source (Blue Wool Scale 1-8). [11]
Fastness to Water	ISO 105-E01 / IUF 421		Evaluates color change and staining of adjacent fabrics after water immersion. [11]
Fastness to Perspiration	ISO 105-E04 / IUF 426		Tests resistance to color change and staining from simulated acidic and alkaline perspiration. [11]
Migration into PVC	ISO 15701 / IUF 442		Determines the transfer of color from leather to a plasticized PVC sheet at 50°C. [9] [11]

Grey Scale Rating: 5 = Excellent (no change/staining), 1 = Poor (significant change/staining).

II. Experimental Protocols

The following protocols provide detailed methodologies for the preparation, application, and evaluation of **Acid Red 315** in leather dyeing.

Protocol 1: Preparation of Acid Red 315 Stock Solution

This procedure is critical for ensuring the dye is fully dissolved to prevent "freckling" or uneven dyeing.

- **Weighing:** Accurately weigh the required amount of **Acid Red 315** powder.
- **Pasting:** Place the dye powder in a beaker. Add a small amount of hot water (approximately 180°F / 82°C), about 1 tablespoon per 10g of dye, to the powder.[\[12\]](#)
- **Slurry Formation:** Vigorously mix and mash the powder and water with a glass rod to form a smooth, well-dissolved slurry, ensuring no dry clumps remain.[\[12\]](#)
- **Dissolving:** Gradually add the remaining volume of hot water (to achieve a final concentration, e.g., 20 times the weight of the dyestuff) while stirring continuously until the dye is completely dissolved.[\[7\]](#)
- **Straining (Optional):** For critical applications, strain the dye solution through a fine nylon or silk mesh to remove any undissolved micro-particles.[\[12\]](#)

Protocol 2: Standard Leather Dyeing Procedure

This protocol is designed for chrome-tanned leather, which possesses a cationic charge suitable for binding anionic acid dyes.[\[13\]](#) All percentages are calculated based on the shaved weight of the leather.

- **Initial Wash:** Place the chrome-tanned leather sample in a laboratory dyeing drum. Add 200% water at 35°C and drum for 15 minutes. Drain the float.
- **Neutralization:** Add 150% water at 35°C and 1.0% - 2.0% sodium formate. Drum for 60 minutes to neutralize the leather to a pH of approximately 5.5 - 6.5. This step is crucial for preparing the leather for even dye penetration. Drain the float.

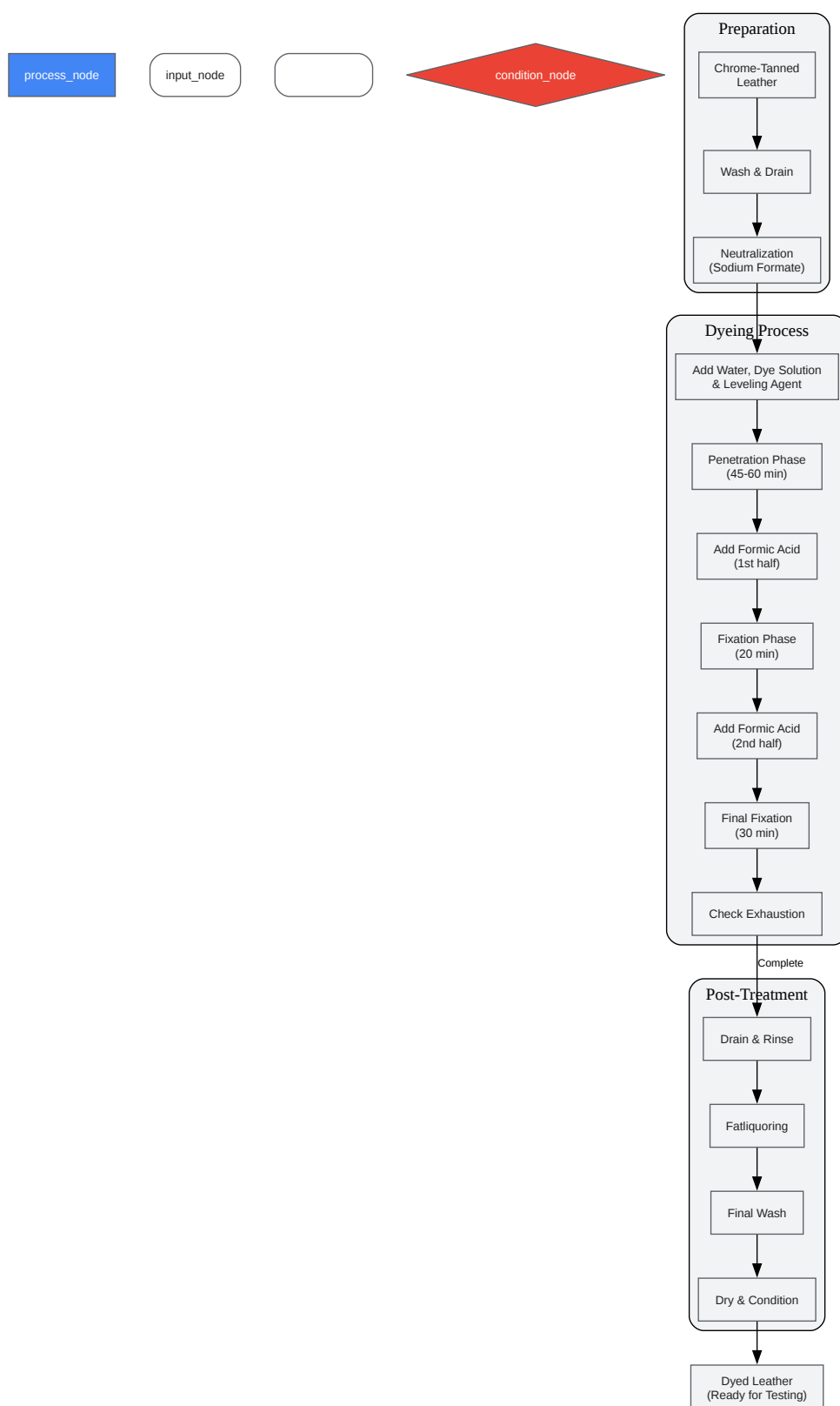
- Main Dyeing - Penetration Phase:
 - Add 200% water at 40°C.
 - Add the prepared **Acid Red 315** dye solution (e.g., 2.0% owf).
 - Add a suitable leveling agent (e.g., 1.0% owf) to ensure uniform color distribution.
 - Drum for 45-60 minutes to allow the dye to fully penetrate the leather substrate.[\[7\]](#)
- Main Dyeing - Fixation Phase:
 - Begin the fixation by gradually adding formic acid to lower the pH. Add 1/2 of the total formic acid (e.g., 1.0% of a total 2.0% owf) and drum for 20 minutes.
 - Add the remaining 1/2 of the formic acid and continue drumming for another 30 minutes. The final pH of the bath should be approximately 3.5 - 4.0 to ensure maximum dye exhaustion and fixation.[\[7\]](#)[\[9\]](#)
 - Check for exhaustion by observing the clarity of the dye bath.
- Rinsing and Fatliquoring:
 - Drain the exhausted dye bath and rinse the leather with water at 40°C for 10 minutes.
 - Drain and perform a fatliquoring step to restore oils to the leather, which is essential for softness and flexibility. This is typically done with a suitable fatliquor emulsion for 45-60 minutes.
- Final Fixation and Washing:
 - Add a final portion of formic acid (e.g., 1.0% owf) to fix the fatliquor and further set the dye. Drum for 20 minutes.
 - Drain and wash the leather thoroughly.
- Drying and Conditioning: The leather is then set out, vacuum dried, or toggled to dry before being conditioned under standard temperature and humidity for 24-48 hours prior to testing.

Protocol 3: Color Fastness Evaluation

- **Sample Preparation:** Condition all dyed leather samples according to the relevant ISO or IULTCS standard (e.g., $23\pm 2^{\circ}\text{C}$ and $50\pm 5\%$ relative humidity) before testing.
- **Rub Fastness (IUF 450):** A conditioned leather sample is rubbed with a standard dry and wet cotton cloth using a crockmeter under a specified load. The staining of the cotton cloth and the color change of the leather are assessed using standard grey scales.[\[10\]](#)
- **Light Fastness (IUF 402):** A portion of the dyed leather is exposed to a high-intensity xenon arc lamp, which simulates sunlight, for a specified duration. A set of standard blue wool fabrics (Blue Wool Scale 1-8) are exposed simultaneously. The light fastness is rated by comparing which blue wool standard has faded to the same extent as the leather sample.
[\[11\]](#)

III. Visualizations

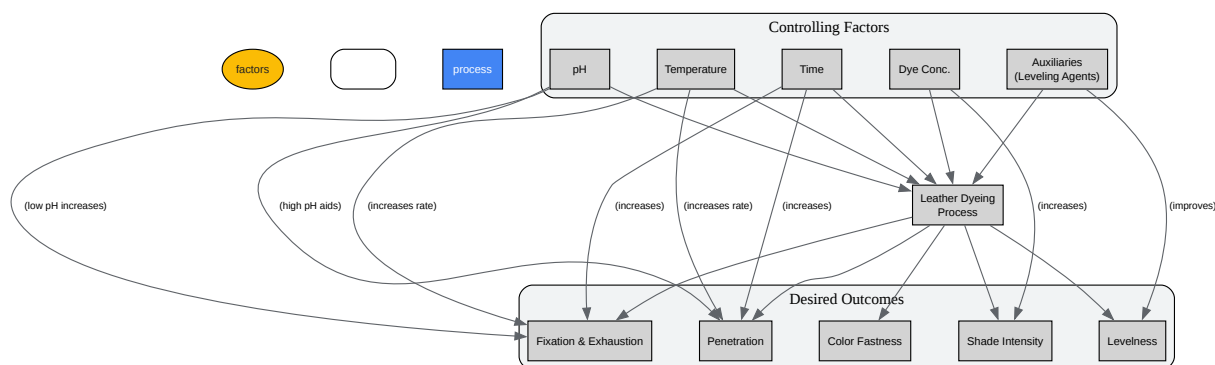
Experimental Workflow Diagram



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Caption: Workflow for the experimental dyeing of leather with **Acid Red 315**.

Logical Relationship Diagram



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